

A Comprehensive Technical Guide to 4-Nitrobenzenesulfonamide

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Compound of Interest

Compound Name: 4-Nitrobenzenesulfonamide

Cat. No.: B188996

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This technical guide provides an in-depth overview of **4-Nitrobenzenesulfonamide**, a key organic intermediate with significant applications in medicinal chemistry and organic synthesis. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, and handling.

Core Properties and Identification

4-Nitrobenzenesulfonamide is a crystalline powder, typically light yellow to beige in appearance.^[1] Its chemical structure and properties make it a valuable building block in the synthesis of more complex molecules.

Property	Value	Source
CAS Number	6325-93-5	[1] [2]
Molecular Formula	C6H6N2O4S	[1] [2]
Molecular Weight	202.19 g/mol	[1] [2]
Melting Point	178-180 °C	[1] [3]
Appearance	Light yellow to beige crystalline powder	[1]
IUPAC Name	4-nitrobenzenesulfonamide	[2]
SMILES	<chem>C1=CC(=CC=C1--INVALID-LINK--[O-])S(=O)(=O)N</chem>	[2]
InChI Key	QWKKYJLAUWFPDB-UHFFFAOYSA-N	[2]

Synthesis of 4-Nitrobenzenesulfonamide

The most prevalent method for the synthesis of **4-Nitrobenzenesulfonamide** involves the reaction of 4-nitrobenzenesulfonyl chloride with ammonia.[\[4\]](#) This process, known as amidation, requires careful control of reaction conditions to ensure high yield and purity.[\[4\]](#)

Experimental Protocol: Synthesis via Amidation

This protocol outlines the laboratory-scale synthesis of **4-Nitrobenzenesulfonamide** from 4-nitrobenzenesulfonyl chloride.

Materials and Reagents:

- 4-Nitrobenzenesulfonyl chloride
- Aqueous ammonia (e.g., 28-30% solution)
- Deionized water
- Ice bath

- Magnetic stirrer and stir bar
- Round-bottom flask
- Buchner funnel and filter paper

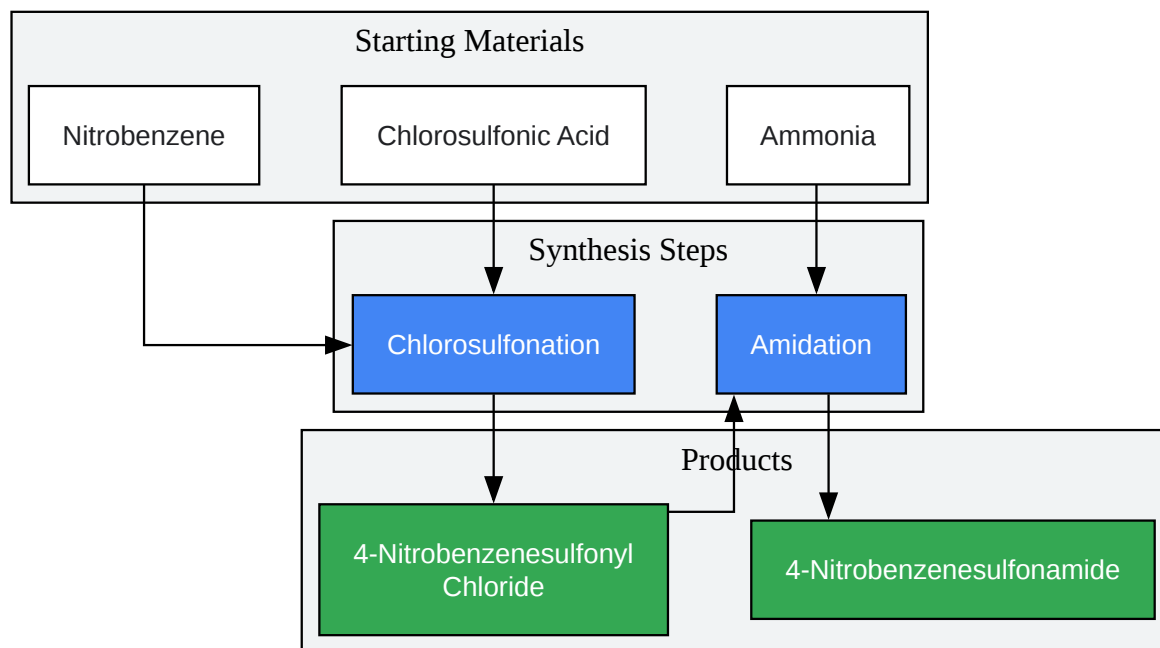
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, suspend 4-nitrobenzenesulfonyl chloride in deionized water.
- **Cooling:** Place the flask in an ice bath and cool the suspension to 0-5 °C with continuous stirring.
- **Addition of Ammonia:** Slowly add an excess of cold aqueous ammonia solution to the stirred suspension. The addition should be dropwise to maintain the low temperature and control the exothermic reaction.
- **Reaction:** Continue stirring the mixture in the ice bath for 1-2 hours after the ammonia addition is complete.
- **Isolation:** Isolate the solid product by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the collected solid with cold deionized water to remove any unreacted starting materials and ammonium salts.
- **Drying:** Dry the purified **4-Nitrobenzenesulfonamide**, for instance, in a vacuum oven at a moderate temperature.

Purification:

For applications requiring high purity, the crude product can be further purified by recrystallization.^[4] The choice of solvent will depend on the impurities present, with ethanol or aqueous ethanol mixtures being common options.

Synthesis Workflow



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Caption: Synthesis workflow for **4-Nitrobenzenesulfonamide**.

Biological Activity and Applications

4-Nitrobenzenesulfonamide serves as a crucial intermediate in the synthesis of various organic compounds, particularly in the pharmaceutical industry.[1][4] Its sulfonamide group is a key pharmacophore in many drug molecules.

- **Medicinal Chemistry:** It is a building block for designing and synthesizing new therapeutic agents.[1] Derivatives of benzenesulfonamide have been investigated as inhibitors of enzymes like carbonic anhydrase and for their potential role in targeting signaling pathways such as the Wnt/ β -catenin pathway, which is implicated in cancer.[5]
- **Organic Synthesis:** It is used as a source of nitrene in reactions like the copper(I)-catalyzed asymmetric alkene aziridination. It also reacts with crown ethers to form molecular complexes.

Safety and Handling

Proper handling of **4-Nitrobenzenesulfonamide** is essential in a laboratory setting. It is classified as causing skin and serious eye irritation, and it may cause respiratory irritation.[2]

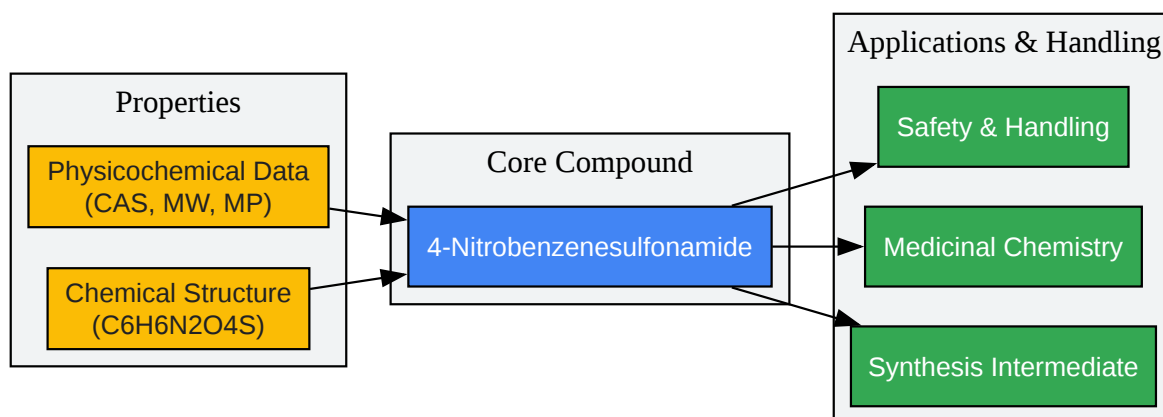
Recommended Safety Precautions:

- Work in a well-ventilated area, preferably under a fume hood, to avoid inhalation of dust.[1]
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[1]
- Consult the Material Safety Data Sheet (MSDS) provided by the supplier for comprehensive safety information.[1]

Storage:

Store the compound in a tightly sealed container in a dry, cool, and well-ventilated place to maintain its stability and purity.[1]

Logical Relationship Diagram



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Caption: Logical relationships of **4-Nitrobenzenesulfonamide**.

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